

2,2,2-Trifluoro-N-phenylacetamide safety, handling, and MSDS information

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Compound of Interest

Compound Name: **2,2,2-Trifluoro-N-phenylacetamide**

Cat. No.: **B1205213**

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An In-depth Technical Guide to the Safety, Handling, and MSDS of **2,2,2-Trifluoro-N-phenylacetamide**

For researchers, scientists, and drug development professionals, a thorough understanding of the safety and handling protocols for all chemical compounds is paramount. This guide provides a comprehensive overview of the safety, handling, and Material Safety Data Sheet (MSDS) information for **2,2,2-Trifluoro-N-phenylacetamide** (CAS No. 404-24-0).

Chemical and Physical Properties

A clear understanding of the physical and chemical properties of a substance is the foundation of its safe handling.

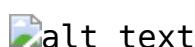
| Property | Value | Source |
|-------------------|--------------|---|
| CAS Number | 404-24-0 | [1] [2] [3] |
| Molecular Formula | C8H6F3NO | [2] [3] [4] |
| Molecular Weight | 189.13 g/mol | [2] [3] [4] |
| Melting Point | 86-90 °C | [4] [5] |
| Boiling Point | 220-225 °C | [4] |
| EINECS Number | 206-965-6 | [4] [5] |

Hazard Identification and GHS Classification

2,2,2-Trifluoro-N-phenylacetamide is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are associated with its toxicity upon ingestion, skin contact, or inhalation, as well as its potential to cause skin and eye irritation.[1][2]

| Hazard Class | Category | Hazard Statement |
|--|----------|--|
| Acute Toxicity, Oral | 4 | H302: Harmful if swallowed |
| Acute Toxicity, Dermal | 4 | H312: Harmful in contact with skin |
| Skin Irritation | 2 | H315: Causes skin irritation |
| Eye Irritation | 2 | H319: Causes serious eye irritation |
| Acute Toxicity, Inhalation | 4 | H332: Harmful if inhaled |
| Specific target organ toxicity – single exposure | 3 | H335: May cause respiratory irritation |

GHS Pictograms:



Signal Word: Warning[1]

Safe Handling and Storage

Proper handling and storage procedures are critical to minimize the risks associated with **2,2,2-Trifluoro-N-phenylacetamide**.

Handling:

- Avoid breathing dust, fume, gas, mist, vapors, or spray.[1]
- Wash hands and any exposed skin thoroughly after handling.[1]

- Do not eat, drink, or smoke when using this product.[[1](#)]
- Use only outdoors or in a well-ventilated area.[[1](#)]
- Wear appropriate personal protective equipment (PPE), including protective gloves, protective clothing, eye protection, and face protection.[[1](#)]
- In case of inadequate ventilation, wear respiratory protection.[[6](#)]

Storage:

- Store in a well-ventilated place.[[1](#)]
- Keep the container tightly closed.[[1](#)][[6](#)]
- Store locked up.[[1](#)]
- Store in a cool and dark place.[[6](#)]
- Store away from incompatible materials such as oxidizing agents.[[6](#)]

First Aid Measures

In the event of exposure, immediate and appropriate first aid is crucial.

| Exposure Route | First Aid Measures |
|----------------|--|
| Ingestion | IF SWALLOWED: Get medical help. Rinse mouth. [1] |
| Skin Contact | IF ON SKIN: Wash with plenty of water. Get medical help. Take off contaminated clothing and wash it before reuse. If skin irritation occurs: Get medical help. [1] |
| Eye Contact | IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [1] |
| Inhalation | IF INHALED: Remove person to fresh air and keep comfortable for breathing. Get medical help if you feel unwell. [1] |

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is essential to prevent exposure.

- Eye/Face Protection: Safety glasses with side-shields or goggles are recommended.[\[6\]](#)
- Skin Protection: Chemical-resistant gloves (e.g., nitrile rubber) and protective clothing are necessary to prevent skin contact.[\[6\]](#)
- Respiratory Protection: For operations where dust may be generated, a NIOSH-approved respirator with a dust filter is recommended.[\[6\]](#)

Experimental Protocols

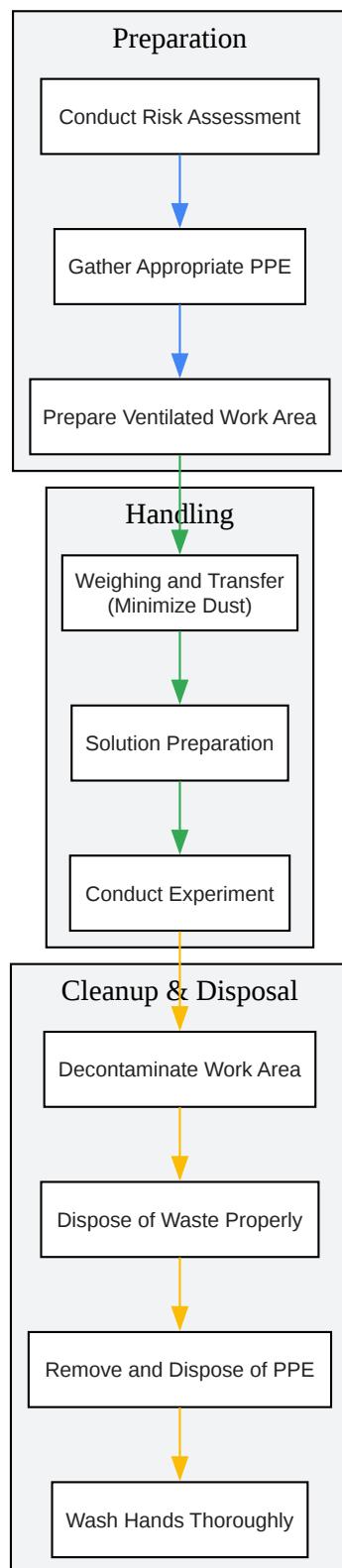
While specific experimental protocols will vary depending on the research application, the following general guidelines should be followed when working with **2,2,2-Trifluoro-N-phenylacetamide**:

- Risk Assessment: Before beginning any experiment, conduct a thorough risk assessment to identify potential hazards and establish appropriate control measures.

- Engineering Controls: Whenever possible, work with this compound in a well-ventilated fume hood to minimize inhalation exposure.
- Personal Protective Equipment: Always wear the recommended PPE, including a lab coat, safety glasses, and appropriate gloves.
- Weighing and Transfer: When weighing or transferring the solid material, do so in a manner that minimizes dust generation. A weighing enclosure or a fume hood is recommended.
- Solution Preparation: When preparing solutions, add the solid slowly to the solvent to avoid splashing.
- Waste Disposal: Dispose of all waste containing **2,2,2-Trifluoro-N-phenylacetamide** in accordance with local, state, and federal regulations.[\[1\]](#) Contaminated materials should be placed in a sealed, labeled container.

Safe Handling Workflow

The following diagram illustrates a logical workflow for the safe handling of **2,2,2-Trifluoro-N-phenylacetamide**.

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Caption: Workflow for the safe handling of **2,2,2-Trifluoro-N-phenylacetamide**.

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